Piperidine alkaloids biological activity

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Compound of Interest

Compound Name:	*3-Isoxazol-5-ylpiperidine hydrochloride*
CAS No.:	*2109145-26-6*
Cat. No.:	*B1413411*

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An In-depth Technical Guide to the Biological Activities of Piperidine Alkaloids For Researchers, Scientists, and Drug Development Professionals

Introduction

Piperidine alkaloids, a significant class of natural products, are characterized by a six-membered heterocyclic amine ring. This structural motif is prevalent in a wide array of plant-derived compounds, most notably in species of the Piper (pepper) genus. Over the years, these alkaloids have garnered substantial interest from the scientific community due to their diverse and potent pharmacological properties. This technical guide provides a comprehensive overview of the principal biological activities of piperidine alkaloids, with a focus on their anticancer, antimicrobial, anti-inflammatory, and neuroprotective effects. The content herein is intended for researchers, scientists, and professionals in the field of drug development, offering detailed experimental protocols, quantitative data, and visual representations of the underlying molecular mechanisms.

Anticancer Activity

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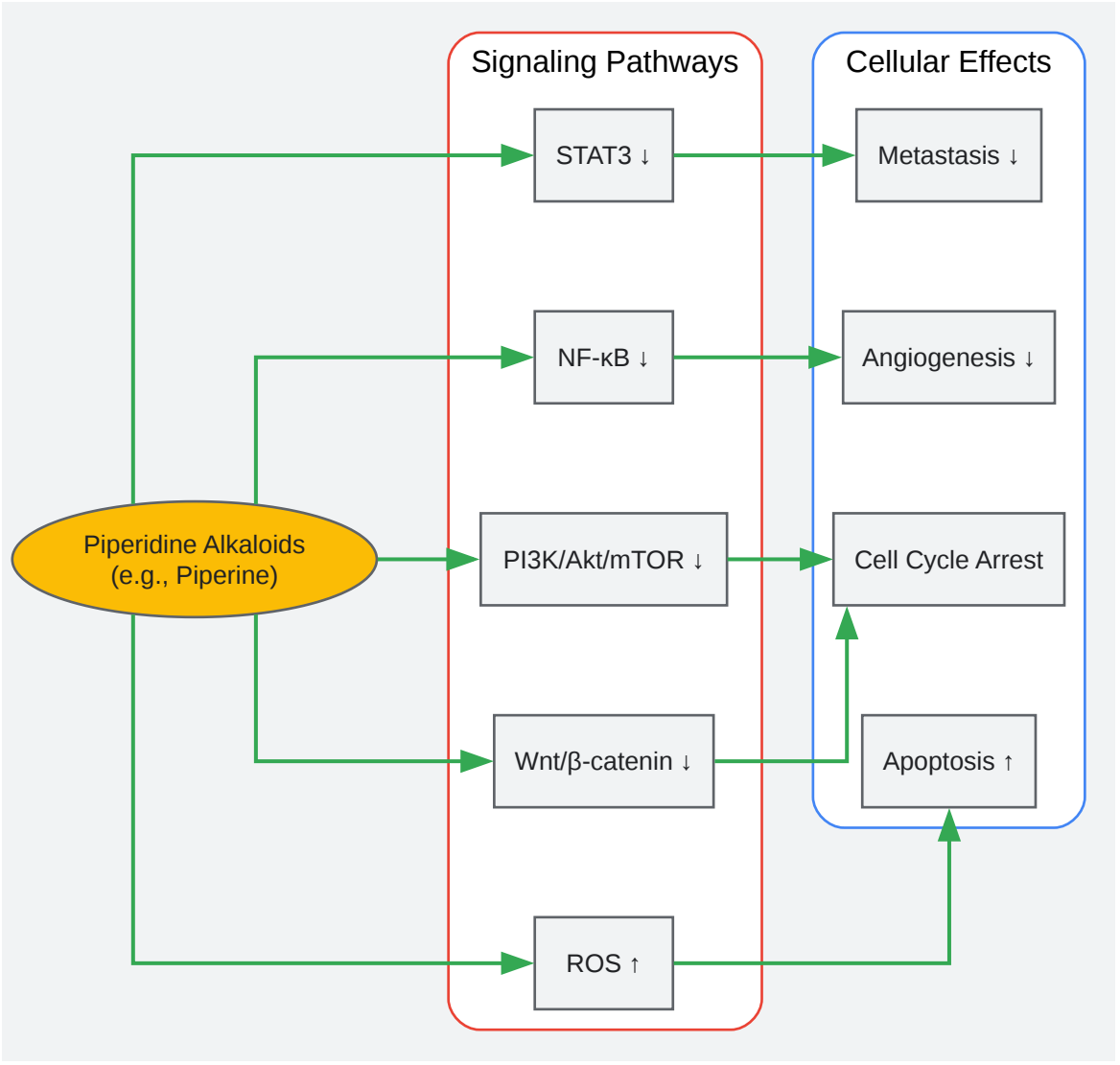
Piperidine alkaloids, particularly piperine, have demonstrated significant potential as anticancer agents. Their therapeutic effects are attributed to their ability to modulate numerous signaling pathways crucial for cancer cell proliferation, survival, and metastasis.[1][2] These compounds have been shown to induce apoptosis, trigger cell cycle arrest, and inhibit angiogenesis in various cancer cell lines.[3][4]

Molecular Mechanisms and Signaling Pathways

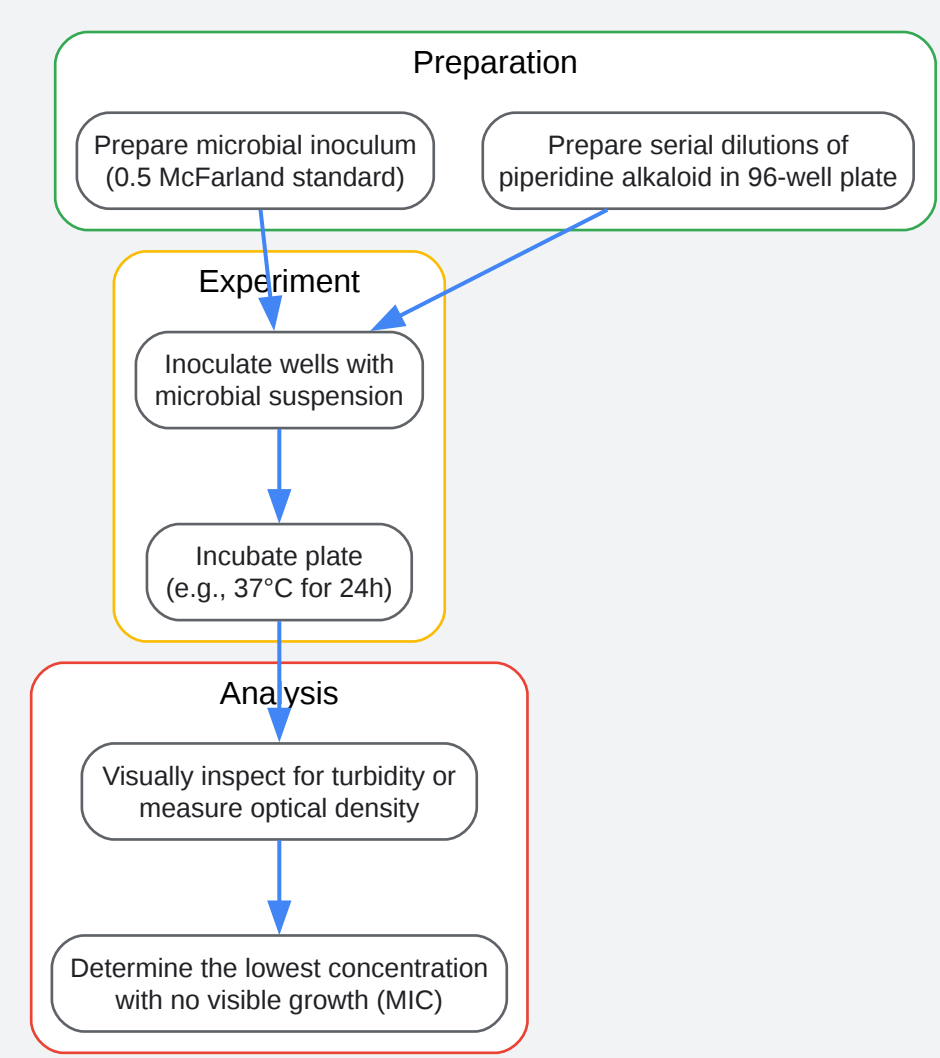
The anticancer effects of piperidine alkaloids are multifaceted, involving the regulation of several key signaling cascades. Piperine, for instance, has been reported to suppress the activation of pathways such as STAT-3, NF-κB, PI3K/Akt, and JNK/p38-MAPK.[1] In colorectal cancer models, piperine has been shown to inhibit the Wnt/β-catenin signaling pathway.[4] Furthermore, it can induce apoptosis through the release of reactive oxygen species (ROS), activation of mitochondrial cytochrome C, and modulation of the Bax/Bcl-2 protein ratio, which in turn activates caspases 3 and 9.[1][2] In lung cancer cells, piperine's pro-apoptotic effects are mediated through the p53 signaling pathway.[1][5]

Below is a diagram illustrating the principal signaling pathways modulated by piperidine alkaloids in the context of cancer.

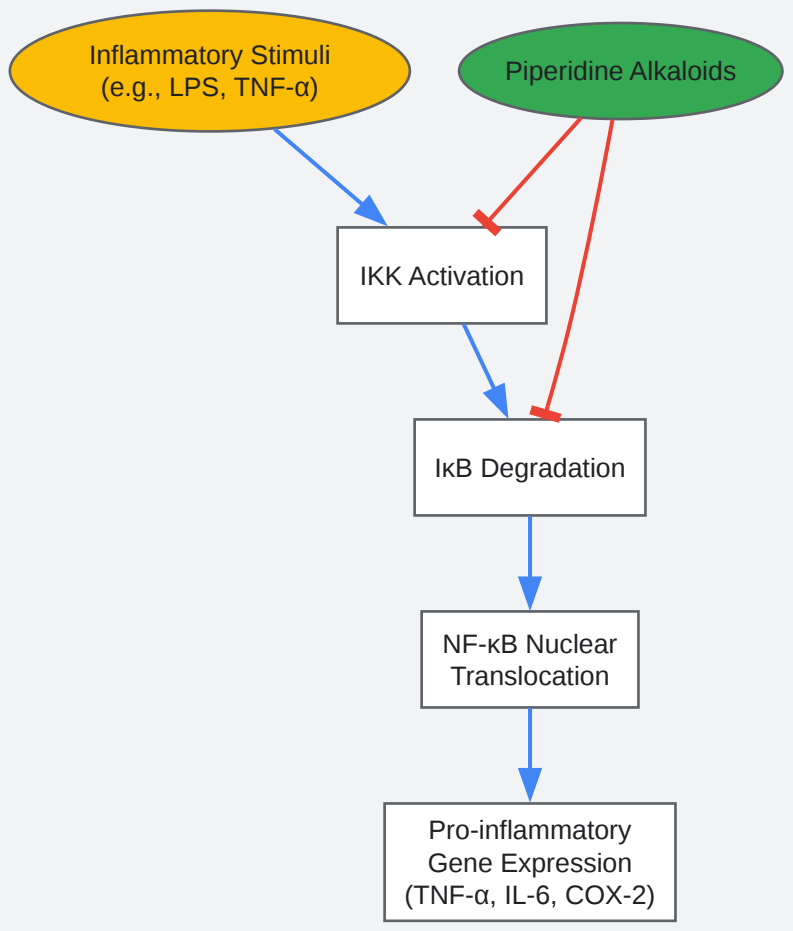
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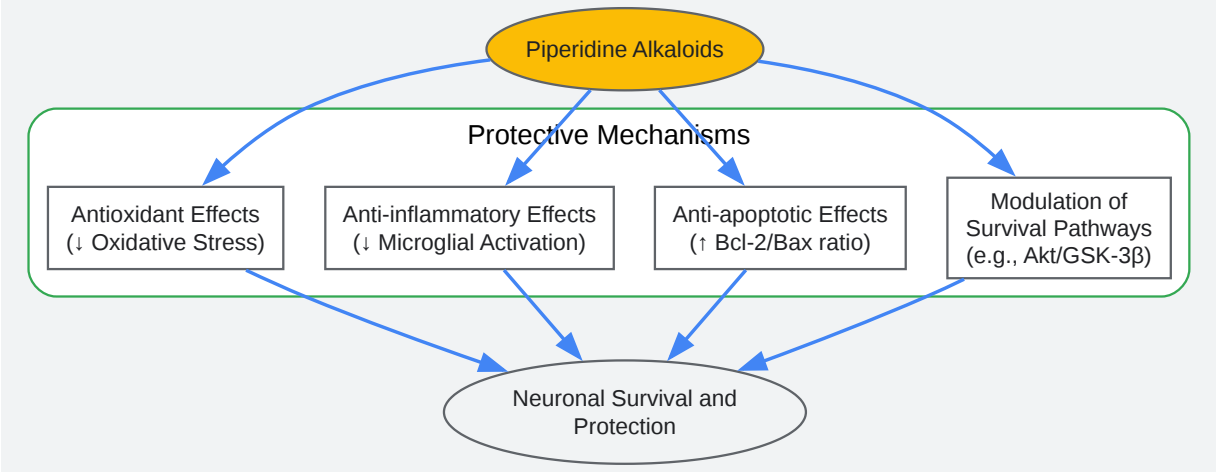


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